

N-Ethylmaleimide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethyl maleimide

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An in-depth exploration of the chemical properties, structure, and applications of N-Ethylmaleimide (NEM) in scientific research and drug development.

N-Ethylmaleimide (NEM) is a prominent organic compound widely utilized in biochemical and pharmacological research.^[1] As a member of the maleimide family, its significance stems from its high reactivity and specificity towards sulfhydryl groups, making it an invaluable tool for probing protein structure and function.^{[1][2]} This technical guide provides a detailed overview of the chemical properties, structure, and common experimental protocols involving NEM, tailored for researchers, scientists, and drug development professionals.

Chemical Identity and Structure

N-Ethylmaleimide, with the IUPAC name 1-ethyl-1H-pyrrole-2,5-dione, is a derivative of maleic acid.^{[2][3]} Its molecular structure consists of a five-membered pyrrole-2,5-dione ring with an ethyl group attached to the nitrogen atom.^[1] This arrangement creates an electron-deficient double bond within the maleimide ring, rendering it highly susceptible to nucleophilic attack, particularly from the thiol groups of cysteine residues in proteins.^[1]

The key structural and identifying information for N-Ethylmaleimide is summarized in the table below.

Identifier	Value
IUPAC Name	1-ethylpyrrole-2,5-dione[3]
Synonyms	N-ethylmaleimide, Ethylmaleimide, NEM[3]
CAS Number	128-53-0[2]
Molecular Formula	C ₆ H ₇ NO ₂ [1]
Molecular Weight	125.13 g/mol [1][3]
SMILES	CCN1C(=O)C=CC1=O[1][3]
InChI	InChI=1S/C6H7NO2/c1-2-7-5(8)3-4-6(7)9/h3-4H,2H2,1H3[3]

Physicochemical Properties

NEM is a white to pale yellow crystalline solid at room temperature.[1][4] Its physical and chemical properties are crucial for its handling, storage, and application in various experimental settings.

Property	Value
Melting Point	43-46 °C[1][5]
Boiling Point	210 °C[1][5]
Solubility in Water	~25 mg/mL at 20 °C[1], 1 g/L at 20 °C[4]
Solubility in Organic Solvents	Soluble in ethanol, chloroform, methanol, and toluene[6]
pKa	-2.18 ± 0.20 (Predicted)[4][5]
Flash Point	73 °C[5]
Density	~1.25 g/cm ³ [1]

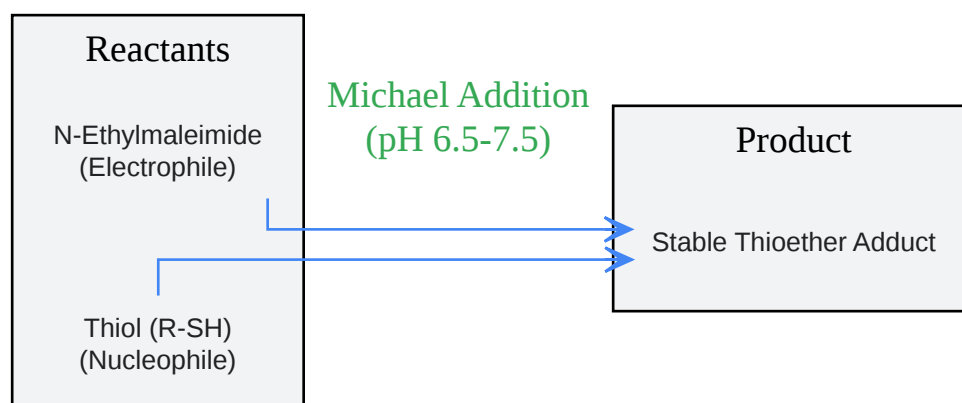
Reactivity and Mechanism of Action

The primary reactivity of N-Ethylmaleimide is centered around its α,β -unsaturated carbonyl system, which makes it an excellent Michael acceptor.[1][2] This property allows NEM to readily undergo conjugate addition reactions with nucleophiles.

Reaction with Thiols

The most significant reaction of NEM is its covalent modification of thiol groups (-SH), particularly those of cysteine residues in proteins and peptides.[1][2] This reaction is highly specific and proceeds via a Michael addition mechanism, forming a stable thioether bond.[2] The reaction is most efficient in the pH range of 6.5-7.5.[2][7] At pH values above 7.5, the reactivity of NEM towards primary amines and its hydrolysis can increase.[7]

The reaction is virtually irreversible, making NEM a potent and permanent inhibitor of enzymes that rely on active site cysteine residues, such as cysteine proteases.[2]



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Caption: Reaction of N-Ethylmaleimide with a thiol group.

Applications in Research

The specific reactivity of NEM with thiols has led to its widespread use in various biochemical and cellular studies.

- **Enzyme Inhibition:** NEM is extensively used to irreversibly inhibit cysteine proteases and other enzymes with essential sulfhydryl groups, allowing researchers to study their function. [2][8]

- **Protein Structure and Function Analysis:** By modifying cysteine residues, NEM can be used to probe the role of these residues in protein folding, stability, and interaction with other molecules.[1]
- **Vesicular Transport Studies:** NEM is known to block vesicular transport by inhibiting the N-ethylmaleimide-sensitive factor (NSF), an ATPase crucial for this process.[1][2]
- **Preventing Disulfide Bond Formation:** In proteomics, NEM is used to block free sulfhydryl groups, thereby preventing the formation of disulfide bonds during sample preparation and analysis.[1][9]

Experimental Protocols

Protocol for Labeling Proteins with N-Ethylmaleimide

This protocol outlines a general procedure for the covalent modification of cysteine residues in proteins using NEM.[10][11]

Materials:

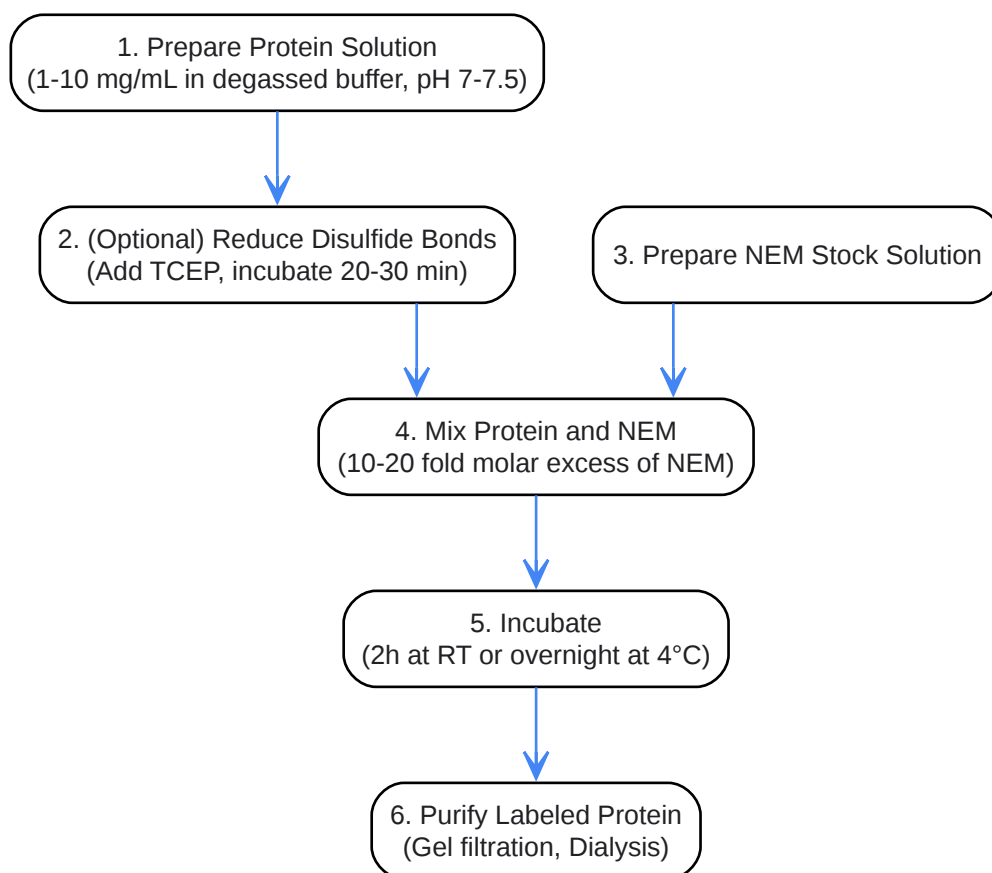
- Protein of interest containing cysteine residues
- N-Ethylmaleimide (NEM)
- Degassed reaction buffer (e.g., PBS, Tris, HEPES, pH 7.0-7.5)
- (Optional) TCEP (tris(2-carboxyethyl)phosphine) for reducing disulfide bonds
- Organic solvent (e.g., DMSO or DMF) for dissolving NEM if it has poor aqueous solubility
- Purification tools (e.g., gel filtration column, dialysis cassette)

Procedure:

- **Protein Preparation:** Dissolve the protein in the degassed reaction buffer to a concentration of 1-10 mg/mL.[10]
- **(Optional) Reduction of Disulfide Bonds:** If necessary to label cysteines involved in disulfide bonds, add a 10- to 100-fold molar excess of TCEP to the protein solution. Incubate for 20-

30 minutes at room temperature.[10][12]

- NEM Solution Preparation: Prepare a stock solution of NEM in an appropriate solvent. For aqueous reactions, dissolve NEM in the reaction buffer. If using an organic co-solvent, dissolve NEM in DMSO or DMF.[11]
- Labeling Reaction: Add a 10- to 20-fold molar excess of the NEM solution to the protein solution.[12] Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light.[12]
- Purification: Remove excess, unreacted NEM from the labeled protein using gel filtration, dialysis, or other suitable purification methods.[10]



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Caption: Workflow for protein labeling with N-Ethylmaleimide.

Safety and Handling

N-Ethylmaleimide is a hazardous substance and must be handled with appropriate safety precautions.

- Toxicity: NEM is highly toxic if swallowed, in contact with skin, or if inhaled.[1][13] It can cause severe skin burns and eye damage.[13]
- Handling: Always handle NEM in a well-ventilated area or under a chemical fume hood.[14] [15] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[14]
- Storage: Store NEM in a tightly closed container in a cool, dry, and well-ventilated place, protected from light.[5][14] It is often recommended to refrigerate it.[5]
- Disposal: Dispose of NEM and any contaminated materials in accordance with local, state, and federal regulations.[15]

Conclusion

N-Ethylmaleimide remains a cornerstone reagent in life sciences research due to its specific and robust reactivity with thiol groups. Its application extends from fundamental studies of protein chemistry to the development of novel therapeutic agents. A thorough understanding of its chemical properties, reactivity, and proper handling is paramount for its effective and safe use in the laboratory. This guide provides a foundational resource for researchers embarking on studies involving this versatile compound.

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